

Personal protective equipment for handling 1-Phenyl-1-decanol

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Compound of Interest

Compound Name: 1-Phenyl-1-decanol

Cat. No.: B12290155

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Essential Safety and Handling Guide for 1-Phenyl-1-decanol

Disclaimer: As of October 2025, a comprehensive Safety Data Sheet (SDS) for **1-Phenyl-1-decanol** (CAS No. 21078-95-5) is not readily available in public databases. The following guidance is based on the safety profiles of structurally similar compounds, such as 10-Phenyl-1-decanol, and general principles of laboratory safety for handling long-chain alcohols.

Researchers, scientists, and drug development professionals are strongly advised to obtain a substance-specific SDS from their supplier and to conduct a thorough risk assessment before handling this chemical.

Immediate Safety and Personal Protective Equipment (PPE)

When handling **1-Phenyl-1-decanol**, a cautious approach is essential due to the lack of specific hazard data. The following personal protective equipment (PPE) is recommended to minimize exposure and ensure personal safety in a laboratory setting.

Eye and Face Protection:

- Wear chemical safety goggles or glasses with side shields that conform to European Standard EN 166 or OSHA's 29 CFR 1910.133 regulations.^[1]

- If there is a splash hazard, a face shield should be worn in addition to goggles.

Skin Protection:

- Hand Protection: Chemical-resistant gloves, such as nitrile rubber, should be worn.^[1] It is crucial to inspect gloves for any signs of degradation or perforation before use.^[1] Always follow the glove manufacturer's instructions regarding breakthrough time and permeation.^[1]
- Body Protection: A lab coat or long-sleeved clothing should be worn to prevent skin contact.^[1]

Respiratory Protection:

- Under normal laboratory conditions with adequate ventilation, respiratory protection is not typically required.^[1]
- For larger-scale operations, in cases of insufficient ventilation, or if dusts or aerosols are generated, a NIOSH/MSHA or European Standard EN 136 approved respirator should be used.^[1]

First Aid Measures

In the event of exposure to **1-Phenyl-1-decanol**, immediate first aid is critical.

- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to also rinse under the eyelids.^[1] Seek medical attention.^[1]
- Skin Contact: Remove any contaminated clothing and wash the affected skin area immediately with plenty of water for at least 15 minutes.^[1] If symptoms such as irritation occur, seek medical attention.^[1]
- Inhalation: Move the individual to fresh air.^[1] If breathing becomes difficult or symptoms arise, seek immediate medical attention.^[1]
- Ingestion: Rinse the mouth with water and then drink plenty of water.^[1] Do not induce vomiting. If symptoms develop, seek medical attention.^[1]

Operational and Disposal Plans

Handling and Storage:

- Ensure adequate ventilation in the work area.[\[1\]](#)
- Avoid the formation of dust or aerosols.[\[1\]](#)
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Do not ingest or inhale the substance.[\[1\]](#)
- Keep the container tightly closed in a dry and well-ventilated place.[\[1\]](#)

Spill Management:

- Ensure adequate ventilation.
- Wear appropriate personal protective equipment as outlined above.
- For solid spills, sweep up the material and place it into a suitable container for disposal, avoiding dust formation.[\[1\]](#)
- Refer to protective measures listed in the safety and disposal sections.[\[1\]](#)

Disposal:

- Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.[\[1\]](#)
- Disposal should be carried out in accordance with local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[\[1\]](#)
- Do not release into the environment.[\[1\]](#)

Quantitative Data

Due to the absence of a specific SDS for **1-Phenyl-1-decanol**, the following table provides data for the related compound 10-Phenyl-1-decanol and general properties of **1-Phenyl-1-**

decanol where available.

Property	10-Phenyl-1-decanol	1-Phenyl-1-decanol
CAS Number	62607-69-6	21078-95-5[2]
Molecular Formula	C ₁₆ H ₂₆ O	C ₁₆ H ₂₆ O[2]
Molecular Weight	234.38 g/mol	234.38 g/mol [2]
Physical State	Solid[1]	Data not available
Appearance	White[1]	Data not available
Melting Point/Range	35 - 37 °C / 95 - 98.6 °F[1]	Data not available
Boiling Point/Range	145 - 147 °C / 293 - 296.6 °F[1]	Data not available
Flash Point	>230 °F (for (S)-(-)-1-Phenyl-1-decanol)[3]	Data not available for the racemate, but expected to be similar to the isomer.
Water Solubility	Low[1]	Insoluble (predicted)

Experimental Protocols

Standard Handling Protocol for **1-Phenyl-1-decanol** in a Research Setting:

- **Risk Assessment:** Before beginning any work, conduct a thorough risk assessment for the planned experiment, considering the quantities to be used, potential for aerosol generation, and emergency procedures.
- **PPE Adherence:** Don the appropriate personal protective equipment: safety goggles with side shields, nitrile rubber gloves, and a lab coat.
- **Ventilation:** All handling of **1-Phenyl-1-decanol** should be performed in a well-ventilated area. For procedures with a higher risk of exposure, use a chemical fume hood.
- **Weighing and Transfer:** If the substance is a solid, handle it carefully to avoid creating dust. Use a spatula for transfers. If it is a liquid, use appropriate pipettes or other liquid handling

devices.

- **Reaction Setup:** Ensure all glassware is properly secured and the reaction setup is stable.
- **Post-Handling:** After handling, decontaminate the work surface and any equipment used. Wash hands thoroughly with soap and water.
- **Waste Disposal:** Dispose of all waste containing **1-Phenyl-1-decanol** in a designated, properly labeled hazardous waste container according to institutional and regulatory guidelines.

Visual Workflow for Chemical Spill Response

Caption: Logical workflow for responding to a chemical spill of **1-Phenyl-1-decanol**.

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References

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